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# Propiophenone as a Fragrance Ingredient: A Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Propiophenone	
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#### Abstract

**Propiophenone** (1-phenyl-1-propanone) is an aromatic ketone that serves as a versatile and valuable ingredient in the fragrance and flavor industries. Characterized by a powerful and pleasant floral scent, it is utilized to impart specific nuances in a variety of perfume compositions. This technical guide provides an in-depth overview of **propiophenone** for researchers, scientists, and drug development professionals. It covers its physicochemical properties, olfactory profile, synthesis, and applications in perfumery. Furthermore, this document details key experimental protocols for its synthesis and analysis, explores the mechanism of olfactory perception, and summarizes its safety and regulatory status. All quantitative data is presented in structured tables for clarity, and key processes are visualized using workflow diagrams.

#### Introduction

**Propiophenone**, with the chemical formula C<sub>9</sub>H<sub>10</sub>O, is an organic compound classified as an aryl ketone.[1] Its structure consists of a phenyl group bonded to a propanoyl group.[2] Also known by synonyms such as ethyl phenyl ketone and 1-phenyl-1-propanone, it is a colorless to pale yellow liquid with a characteristic sweet, floral odor.[3][4][5] In the fragrance industry, **propiophenone** is valued for its powerful herbaceous-floral notes, reminiscent of hawthorn and lilac.[6][7] It is used as a component in various perfume compositions and serves as an important intermediate in the synthesis of other organic compounds and pharmaceuticals.[8][9] [10]



### **Physicochemical Properties**

The physical and chemical characteristics of **propiophenone** are critical for its application in fragrance formulations, influencing its volatility, solubility, and stability. These properties are summarized in Table 1.

Property	Value	References
IUPAC Name	1-phenylpropan-1-one	[6]
CAS Number	93-55-0	[4]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O	[1][4]
Molecular Weight	134.18 g/mol	[4][6]
Appearance	Colorless to light yellow liquid	[3][6]
Density	1.004 - 1.014 g/cm³ at 20-25°C	[6][7]
Melting Point	17 - 21 °C (63 - 70 °F)	[6][11]
Boiling Point	218 - 219 °C (424 - 426 °F)	[11]
Vapor Pressure	0.129 mmHg at 25°C	[11]
Flash Point	85 - 99 °C (185 - 210 °F)	[3][7]
Refractive Index	1.521 - 1.531 at 20°C	[6][7]
Solubility	Insoluble in water; miscible with organic solvents like ethanol and ether.	[1][4]

## **Olfactory Profile**

**Propiophenone** possesses a strong and complex odor profile that makes it a useful component in fine fragrance and functional perfumery. Its scent is less pungent and chemical than the related acetophenone.[7] While a specific odor detection threshold is not widely reported in the literature, its potent character is well-established.[2][3][7] A "Threshold of Concern" has been established for toxicological assessment.[1]



Olfactory Parameter	Description	References
Odor Type	Floral, Fruity	[7][11]
Odor Descriptors	Hawthorn, lilac, sweet, herbaceous, aromatic, cherry, fruity.	[1][11]
Taste Description	Fruity	[6][11]
Threshold of Concern	1800 μ g/person/day	[1][6]

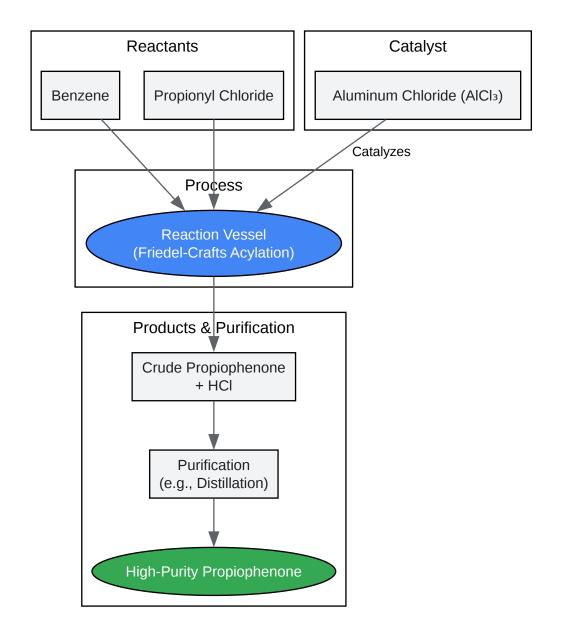
## **Application in Fragrance Compositions**

**Propiophenone** is utilized for its powerful herbaceous-floral effect.[7] Its unique scent profile allows it to be used in discrete amounts to build or support specific floral accords, particularly in lilac, hawthorne, and wisteria compositions.[6] It is also incorporated into more complex fragrance structures like fougère.[6][7] **Propiophenone** blends well with other fragrance ingredients such as cananga oil, amyl salicylate, and anisaldehyde.[6][7] The recommended usage level in a final fragrance concentrate is up to 1.0%.[6]

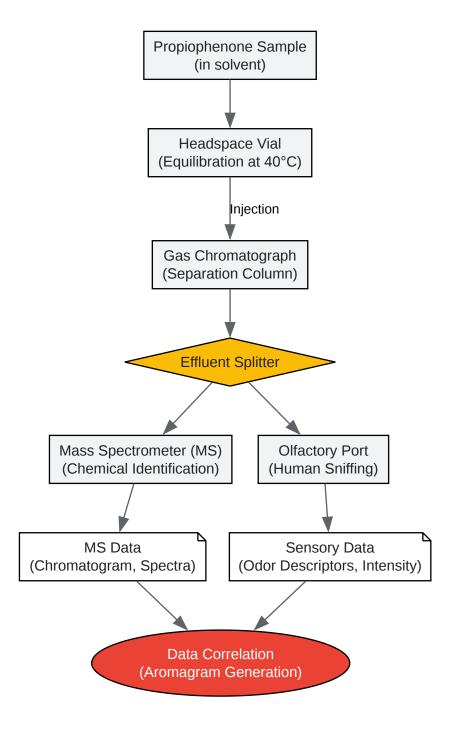
## **Synthesis and Manufacturing**

The primary industrial method for producing **propiophenone** is the Friedel-Crafts acylation of benzene.[6] This process involves reacting benzene with either propionyl chloride or propionic anhydride in the presence of a Lewis acid catalyst, typically aluminum chloride (AlCl<sub>3</sub>).[6][9] An alternative, though less common, method is the vapor-phase cross-decarboxylation of benzoic acid and propionic acid over a catalyst at high temperatures.[12]

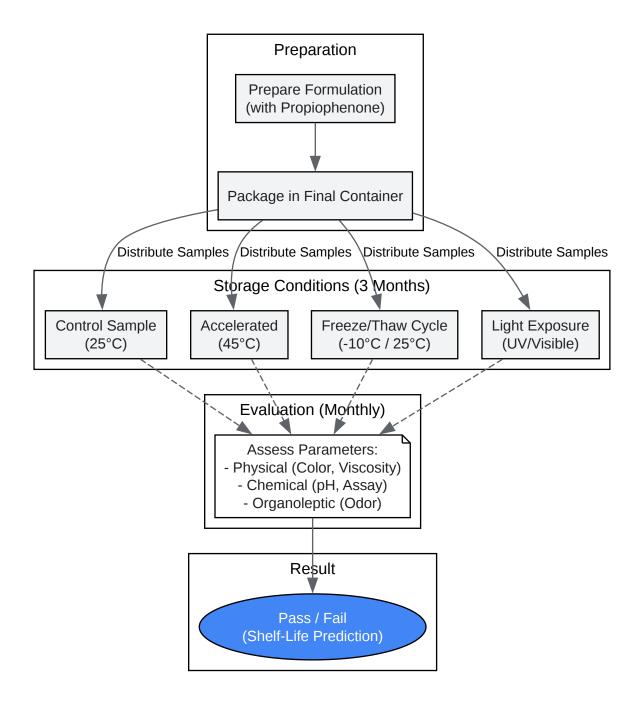




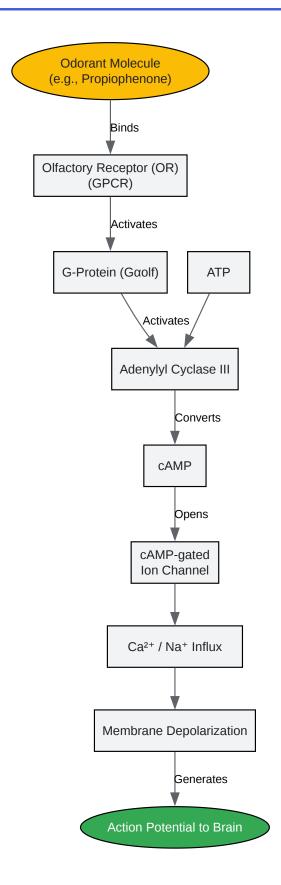












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